

Technical Support Center: Synthesis of Hydrazides from Esters

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Compound of Interest

Compound Name: 5-Chloro-2-hydroxybenzohydrazide

Cat. No.: B1587053

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Welcome to the technical support center for the synthesis of hydrazides from esters. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot common issues and side reactions encountered during this crucial chemical transformation. As Senior Application Scientists, we provide in-depth technical guidance rooted in established chemical principles and extensive laboratory experience.

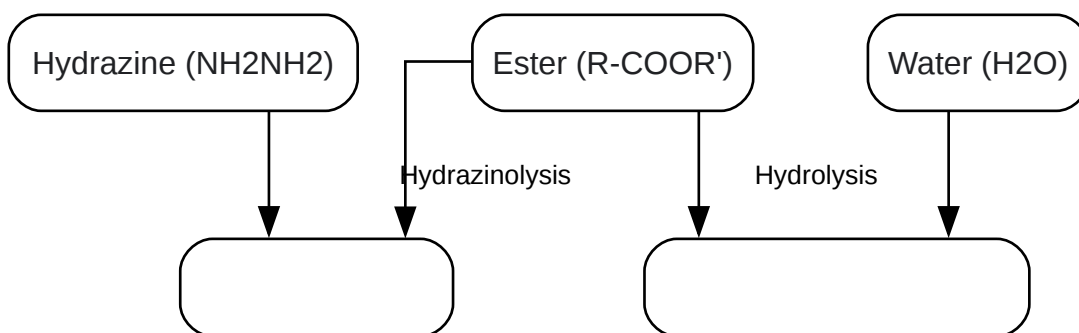
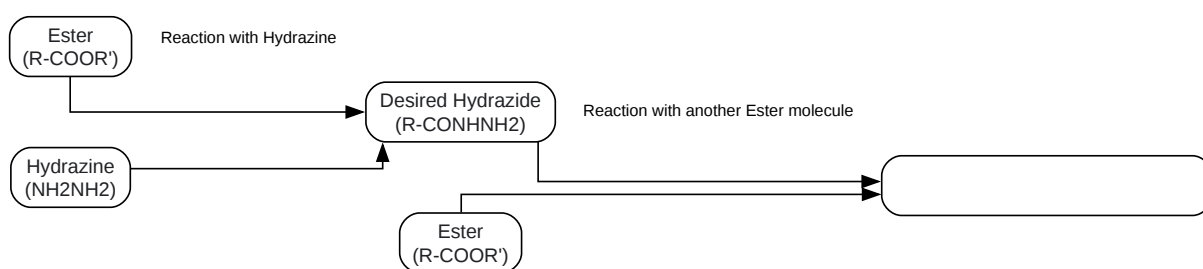
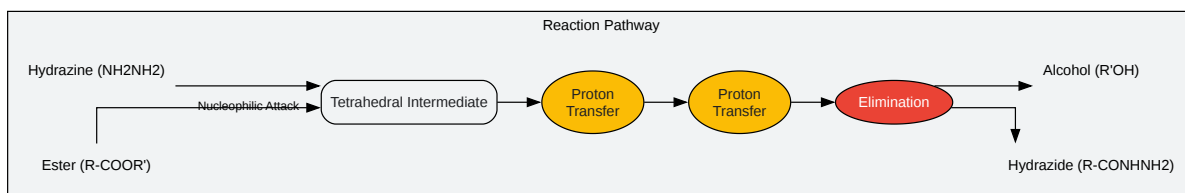
I. Frequently Asked Questions (FAQs)

This section addresses common queries regarding the hydrazinolysis of esters, providing quick and accessible answers to get your synthesis on the right track.

Q1: What is the fundamental mechanism for the synthesis of hydrazides from esters?

A: The reaction, known as hydrazinolysis, is a nucleophilic acyl substitution. The lone pair of electrons on the terminal nitrogen of hydrazine attacks the electrophilic carbonyl carbon of the ester. This forms a tetrahedral intermediate which then collapses, eliminating the alkoxy group (-OR) as an alcohol and forming the desired hydrazide.^{[1][2]}

Here is a diagram illustrating the general mechanism:



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References

- 1. researchgate.net [researchgate.net]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
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